

1-Bromotetradecane-D29 CAS number and molecular weight

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Compound of Interest

Compound Name: 1-Bromotetradecane-D29

Cat. No.: B565775

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In-Depth Technical Guide: 1-Bromotetradecane-D29

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Bromotetradecane-D29**, a deuterated analog of 1-bromotetradecane. This document is intended for researchers and professionals in the fields of chemistry, pharmacology, and drug development, offering detailed information on its properties, synthesis, and potential applications, particularly in metabolic research and as an analytical standard.

Core Compound Data

Parameter	Value	Reference
CAS Number	347841-80-9	[1][2]
Molecular Formula	C ₁₄ D ₂₉ Br	[1]
Molecular Weight	306.46 g/mol	[1][2]
Synonyms	1-Tetradecyl Bromide-d29, Myristyl Bromide-d29, n-Tetradecyl-1-bromide-d29	[1]
Isotopic Enrichment	≥98 atom % D	[3]

Physicochemical Properties of the Non-Deuterated Analog (1-Bromotetradecane)

While specific experimental data for the D29 analog is limited, the properties of the non-deuterated form (CAS: 112-71-0, MW: 277.28 g/mol) provide a useful baseline.

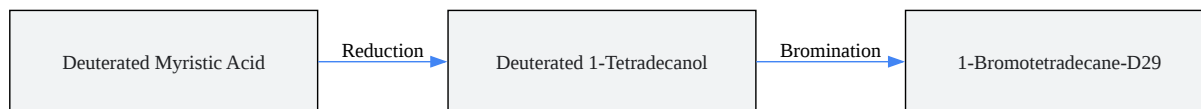
Property	Value	Reference
Appearance	Clear colorless to pale yellow liquid	[4][5][6]
Boiling Point	175-178 °C at 20 mmHg	
Melting Point	5-6 °C	
Density	0.932 g/mL at 25 °C	
Solubility	Insoluble in water; soluble in organic solvents.	[4]

Synthesis of Deuterated Alkyl Halides: A General Overview

The synthesis of **1-Bromotetradecane-D29** involves the incorporation of deuterium atoms into the tetradecane chain followed by bromination. While a specific, detailed protocol for **1-Bromotetradecane-D29** is not readily available in public literature, general methods for the synthesis of deuterated long-chain alkyl halides can be adapted. A common strategy involves the deuteration of a suitable precursor, such as a fatty acid or alcohol, followed by conversion to the corresponding alkyl bromide.

One potential synthetic pathway could involve the reduction of a fully deuterated myristic acid (Tetradecanoic acid-D27) to the corresponding deuterated alcohol (1-Tetradecanol-D29), followed by bromination.

Illustrative Synthetic Workflow



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Caption: General synthetic workflow for **1-Bromotetradecane-D29**.

Experimental Protocols: General Applications of Deuterated Compounds

Due to the lack of specific published experimental protocols for **1-Bromotetradecane-D29**, this section outlines general methodologies where this and similar deuterated compounds find application, primarily as internal standards and tracers in metabolic studies.

Use as an Internal Standard in Mass Spectrometry

Objective: To accurately quantify the non-deuterated analog (1-bromotetradecane) or related long-chain alkyl compounds in a complex matrix.

Methodology:

- **Sample Preparation:** A known amount of **1-Bromotetradecane-D29** is spiked into the biological or environmental sample containing the analyte of interest.
- **Extraction:** The analyte and the internal standard are co-extracted from the matrix using an appropriate organic solvent.
- **Analysis by GC-MS or LC-MS:** The extracted sample is injected into a gas chromatograph (GC) or liquid chromatograph (LC) coupled to a mass spectrometer (MS).
- **Quantification:** The analyte is quantified by comparing the peak area of its characteristic mass-to-charge ratio (m/z) to the peak area of the m/z of the deuterated internal standard. The stable isotope-labeled standard co-elutes with the analyte but is distinguishable by its higher mass, correcting for variations in sample preparation and instrument response.

Use as a Tracer in Metabolic Studies

Objective: To trace the metabolic fate of long-chain alkyl compounds in a biological system.

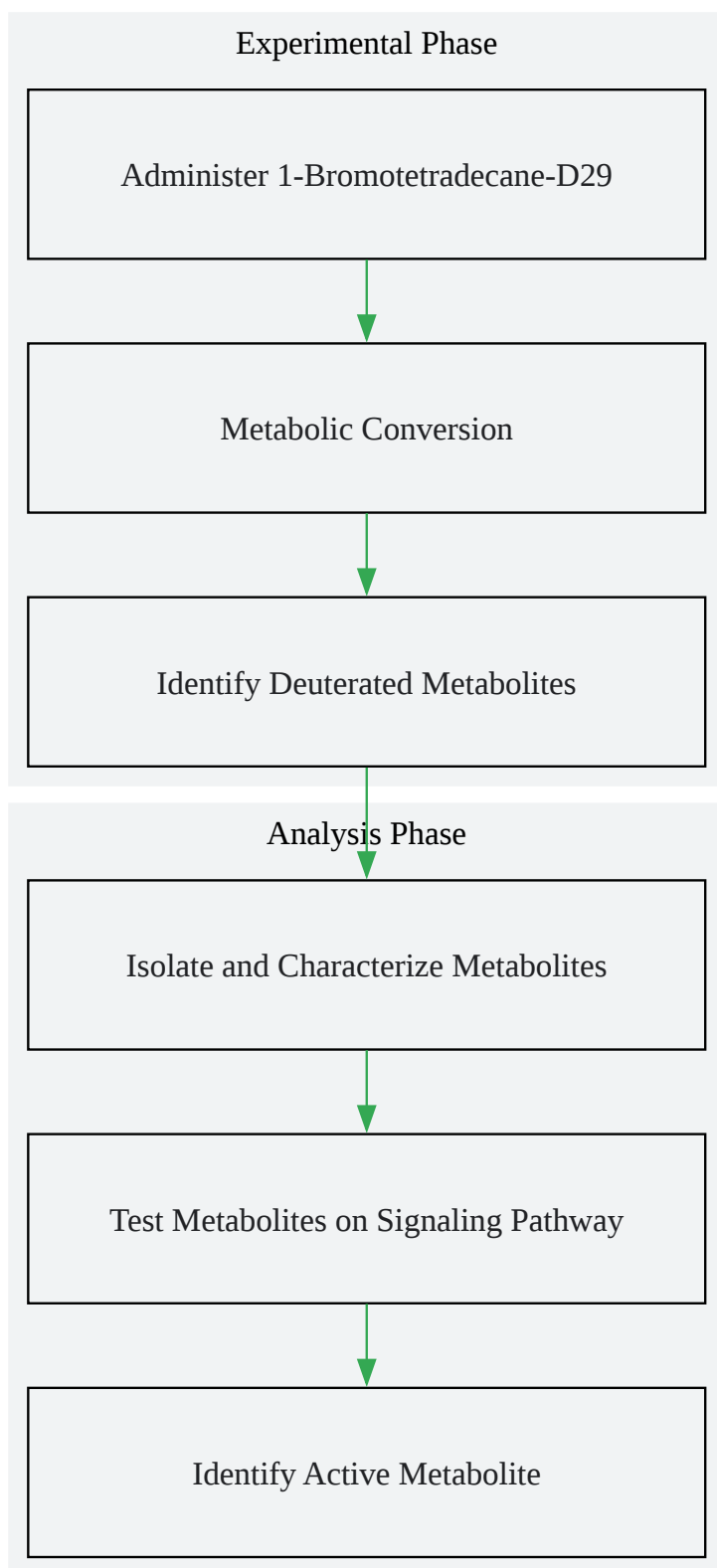
Methodology:

- Administration: **1-Bromotetradecane-D29** is introduced into the biological system (e.g., cell culture, animal model).
- Incubation and Sampling: The system is incubated for a defined period, and samples (e.g., cell lysates, tissues, plasma) are collected at various time points.
- Metabolite Extraction: Metabolites are extracted from the collected samples.
- Analysis by Mass Spectrometry: The extracts are analyzed by high-resolution mass spectrometry to identify and quantify metabolites that have incorporated the deuterium-labeled tetradecyl chain. This allows for the elucidation of metabolic pathways, including degradation, modification, and incorporation into more complex lipids.

Signaling Pathways and Logical Relationships

The primary utility of **1-Bromotetradecane-D29** in research is not as a modulator of signaling pathways itself, but as a tool to study these pathways. For instance, if 1-bromotetradecane or a related molecule is found to influence a particular signaling cascade, the deuterated analog can be used to trace its metabolic conversion and identify the active metabolite responsible for the effect.

Logical Workflow for Investigating Metabolic Impact on Signaling



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